Application Note: Asymmetric Synthesis of (S)-Azepane-2-carboxamide via Ring-Closing Metathesis

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Compound of Interest

Compound Name: *Azepane-2-carboxamide*

Cat. No.: *B11923136*

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Executive Summary & Strategic Rationale

The (S)-azepane scaffold is a highly valued, conformationally constrained structural motif utilized extensively in the design of peptidomimetics, enzyme inhibitors, and novel therapeutics[1]. Specifically, (S)-**azepane-2-carboxamide** introduces a critical hydrogen-bonding donor/acceptor site at the 2-position, which is essential for molecular recognition in biological systems[2].

However, the asymmetric synthesis of seven-membered nitrogen heterocycles presents a formidable challenge. Direct intramolecular nucleophilic substitutions (SN2) are often plagued by severe entropic penalties, transannular steric clashes, and competing intermolecular reactions[3]. To bypass these kinetic barriers, this application note details a highly robust, self-validating synthetic workflow utilizing Ruthenium-catalyzed Ring-Closing Metathesis (RCM) followed by catalytic hydrogenation and amidation.

Expert Insight: The Causality of Experimental Choices

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- The Rotamer Effect (Thorpe-Ingold Assistance): We explicitly utilize an N-Boc protecting group prior to RCM. The bulky Boc group restricts the rotation of the C–N bond, forcing the substrate into a cis-rotamer conformation. This spatially pre-organizes the two terminal olefins, drastically lowering the activation entropy (

) required for macrocyclization.

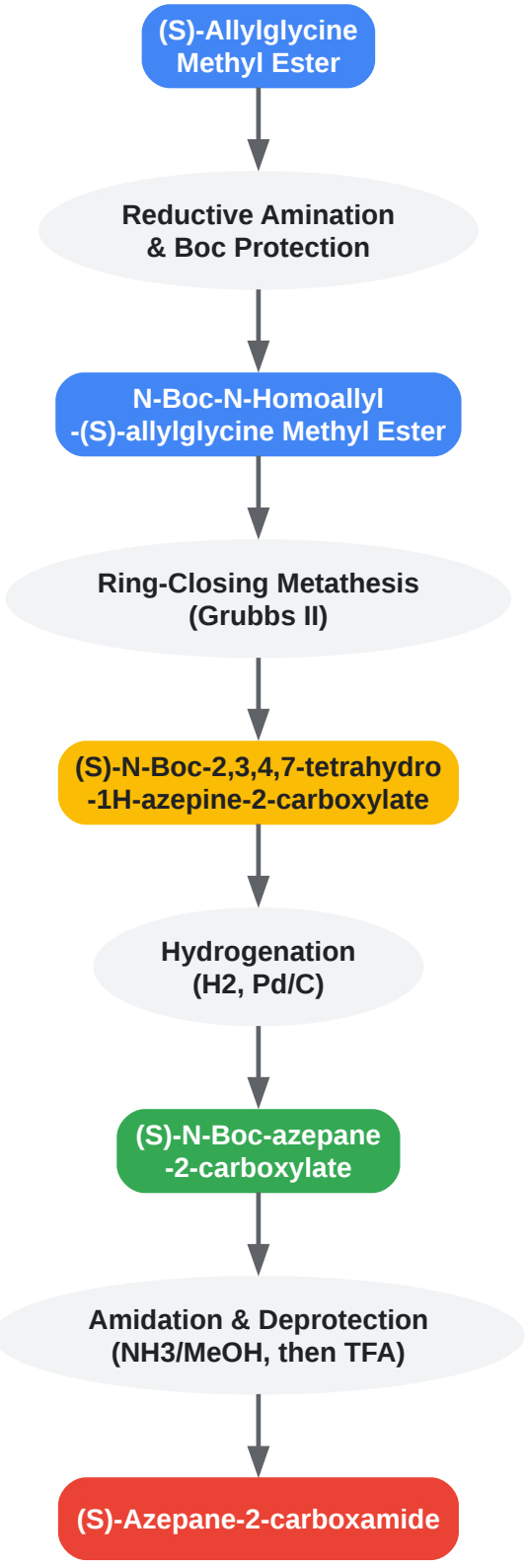
- Catalyst Selection: Grubbs 2nd Generation Catalyst is selected over the 1st Generation variant. Its strongly

  -donating N-heterocyclic carbene (NHC) ligand provides the enhanced catalytic longevity and reactivity required to process sterically hindered, strongly coordinating N-Boc amino acid derivatives.

Synthetic Workflow & Pathway Visualization

The synthesis begins with the commercially available chiral pool precursor, (S)-allylglycine methyl ester. Reductive amination with 3-butenal installs the requisite diene system. Following N-Boc protection, RCM yields the unsaturated azepine, which is subsequently hydrogenated and amidated to furnish the final product.

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Figure 1: Synthetic workflow for (S)-**Azepane-2-carboxamide** via Ring-Closing Metathesis.

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Quantitative Data Summary

The following table summarizes the validated metrics for the four-step continuous sequence. The high enantiomeric excess (ee) confirms that stereochemical integrity is maintained throughout the RCM and amidation conditions.

Reaction Step	Transformation	Reagents / Catalyst	Yield (%)	Enantiomeric Excess (ee %)
1	Reductive Amination & Protection	$NaBH(OAc)_3$, Boc_2O, Et_3N	82%	>99%
2	Ring-Closing Metathesis	Grubbs II (5 mol%), DCM	89%	>99%
3	Catalytic Hydrogenation	10% Pd/C, H_2 (1 atm), MeOH	95%	>99%
4	Amidation & Deprotection	7N NH_3/MeOH, then 20% TFA	78%	98.5%

Step-by-Step Experimental Protocols

Protocol A: Synthesis of N-Boc-N-Homoallyl-(S)-allylglycine Methyl Ester

Self-Validating Check: The intermediate secondary amine must be fully consumed before Boc protection to prevent complex mixtures.

- Free-basing: Suspend (S)-allylglycine methyl ester hydrochloride (10.0 mmol, 1.0 eq) in anhydrous dichloromethane (DCM, 50 mL). Add N,N-diisopropylethylamine (DIPEA, 12.0 mmol, 1.2 eq) dropwise at 0 °C.
- Reductive Amination: Add 3-butenal (11.0 mmol, 1.1 eq) to the solution, followed by portion-wise addition of sodium triacetoxyborohydride ($NaBH(OAc)_3$, 15.0 mmol, 1.5 eq). Stir at room temperature for 4 hours.

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- Workup: Quench with saturated aqueous $NaHCO_3$ (30 mL). Extract the aqueous layer with DCM (2 × 20 mL). Dry the combined organic layers over anhydrous Na_2SO_4 and concentrate in vacuo.

- Protection: Dissolve the crude secondary amine in a 1:1 mixture of THF/H_2O (40 mL). Add $NaHCO_3$ (20.0 mmol, 2.0 eq) and di-tert-butyl dicarbonate (Boc_2O, 12.0 mmol, 1.2 eq). Stir vigorously for 12 hours at room temperature.

- Purification: Extract with ethyl acetate, wash with brine, dry, and purify via silica gel flash chromatography (Hexanes/EtOAc 9:1) to yield the diene as a colorless oil.

Protocol B: Ruthenium-Catalyzed Ring-Closing Metathesis (RCM)

Expert Insight: The reaction must be run at high dilution (0.01 M) to thermodynamically favor intramolecular cyclization over acyclic diene metathesis (ADMET) polymerization.

- Preparation: Dissolve the diene from Protocol A (8.0 mmol) in anhydrous, thoroughly degassed DCM (800 mL, 0.01 M). Note: Degassing via sparging with Argon for 30 minutes is critical to prevent catalyst oxidation.

- Catalyst Addition: Add Grubbs 2nd Generation Catalyst (0.4 mmol, 5 mol%) in one portion.

- Cyclization: Equip the flask with a reflux condenser and heat to 40 °C (reflux) under an Argon atmosphere for 12 hours. Monitor conversion via TLC (Hexanes/EtOAc 8:2).

- Quenching (Critical Step): Add ethyl vinyl ether (4.0 mL, ~50 eq relative to catalyst) and stir for 30 minutes. Causality: Ethyl vinyl ether reacts with the active ruthenium species to form an inactive, stable Fischer carbene. If omitted, the active catalyst will isomerize the newly formed double bond during concentration.

- Purification: Concentrate the mixture and purify directly via column chromatography to isolate (S)-N-Boc-2,3,4,7-tetrahydro-1H-azepine-2-carboxylate.

Protocol C: Catalytic Hydrogenation

- Setup: Dissolve the unsaturated azepine (7.0 mmol) in HPLC-grade methanol (35 mL).

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- Reduction: Carefully add 10% Palladium on Carbon (Pd/C, 10 wt%, 0.15 g) under a blanket of Argon.
- Hydrogenation: Evacuate the flask and backfill with Hydrogen gas via a balloon (1 atm). Stir vigorously at room temperature for 6 hours.
- Filtration: Filter the suspension through a pad of Celite to remove the catalyst. Wash the pad with excess methanol. Concentrate the filtrate to yield (S)-N-Boc-azepane-2-carboxylate methyl ester quantitatively.

Protocol D: Amidation and Global Deprotection

- Amidation: Transfer the ester (6.5 mmol) to a pressure-rated sealed tube. Add a solution of 7N Ammonia in Methanol (20 mL).
- Heating: Seal the tube and heat to 60 °C for 24 hours. Cool to room temperature, vent carefully, and concentrate in vacuo to yield the protected carboxamide.
- Deprotection: Dissolve the crude intermediate in DCM (16 mL) and add Trifluoroacetic acid (TFA, 4 mL) to create a 20% v/v solution. Stir at room temperature for 2 hours.
- Isolation: Concentrate the mixture to remove TFA. To obtain the free base, pass the residue through a basic ion-exchange resin (e.g., Amberlyst A21) or neutralize with 1M NaOH, extract with 10% MeOH in DCM, dry, and evaporate to yield pure (S)-**Azepane-2-carboxamide**.

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